

# Preparation of Tyrosylleucine TFA Stock Solutions: An Application Note and Protocol

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## Compound of Interest

Compound Name: Tyrosylleucine TFA

Cat. No.: B8197443

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## Introduction

Tyrosylleucine (Tyr-Leu), a dipeptide, has garnered significant interest in the scientific community for its potential therapeutic applications. The trifluoroacetate (TFA) salt of Tyrosylleucine is a common form used in research due to its stability and ease of handling.<sup>[1]</sup> This dipeptide is noted for its orally active, potent antidepressant-like and anxiolytic-like activities.<sup>[2][3][4][5]</sup> Research has indicated that Tyrosylleucine may exert its effects by increasing the expression of c-Fos, a marker of neuronal activity, in the dentate gyrus of the hippocampus. This application note provides detailed protocols for the preparation of **Tyrosylleucine TFA** stock solutions for use in various research applications.

## Chemical Properties

A clear understanding of the chemical properties of **Tyrosylleucine TFA** is essential for accurate stock solution preparation.

Property	Value	Reference
Synonyms	Tyr-Leu TFA, YL TFA	
CAS Number	66852-01-5	
Molecular Formula	C <sub>17</sub> H <sub>23</sub> F <sub>3</sub> N <sub>2</sub> O <sub>6</sub>	
Molecular Weight	408.37 g/mol	

## Stock Solution Preparation Protocols

The choice of solvent is critical for the successful solubilization of **Tyrosylleucine TFA**. The following protocols are provided as a starting point, and researchers should validate the solubility and stability for their specific experimental needs. It is recommended to prepare and use solutions on the same day whenever possible. If advance preparation is necessary, aliquot and store solutions as recommended to avoid repeated freeze-thaw cycles.

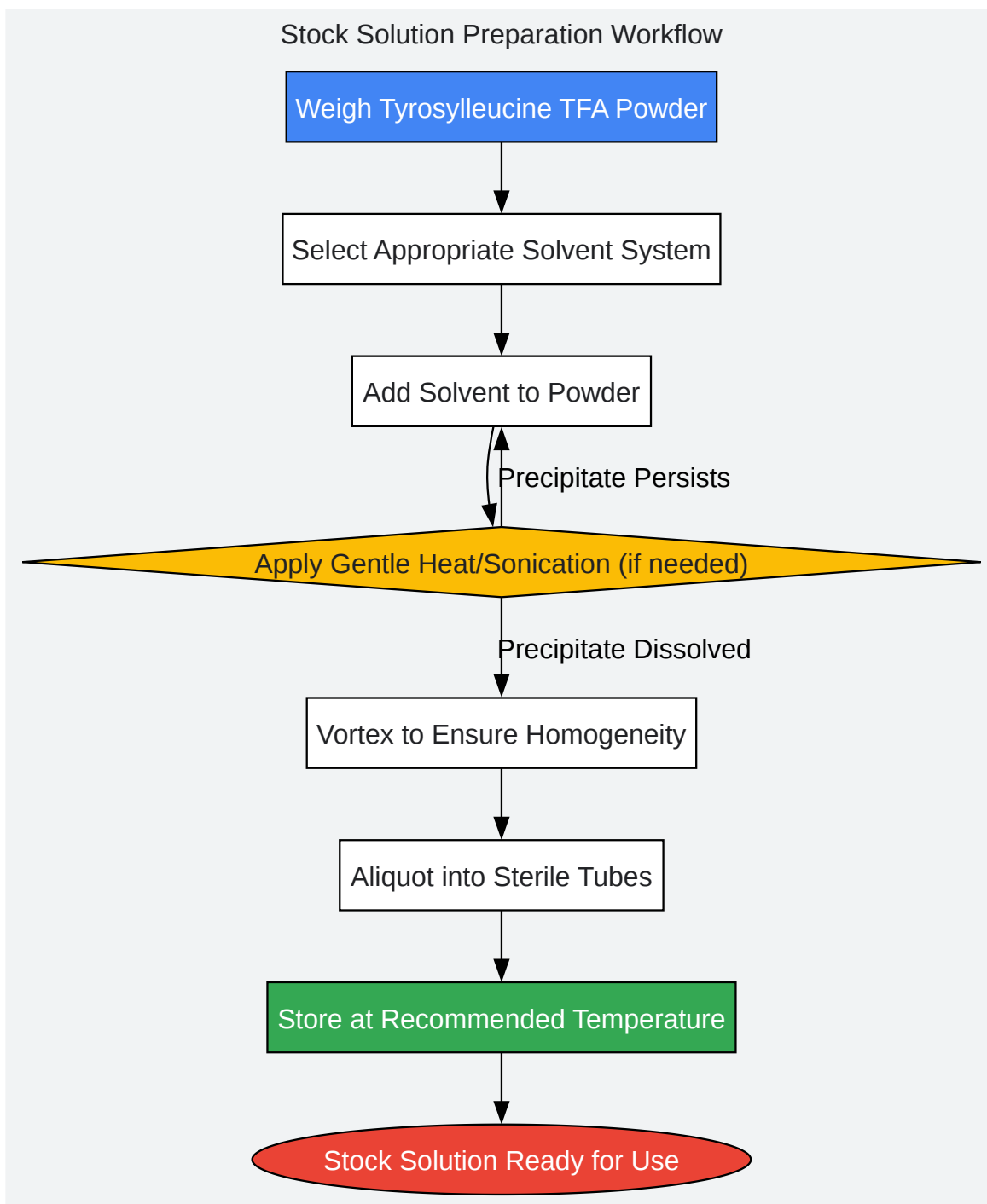
### Solvent Selection and Solubility

**Tyrosylleucine TFA** exhibits solubility in various solvents, with Dimethyl sulfoxide (DMSO) being a common choice for initial solubilization. For in vivo studies, co-solvents are often required to achieve a biocompatible formulation.

Solvent	Reported Solubility	Notes
DMSO	$\geq 100$ mg/mL (244.88 mM)	Ultrasonic bath and gentle heating to 37°C can aid dissolution.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	$\geq 2.5$ mg/mL (6.12 mM)	Results in a clear solution.
10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline)	$\geq 2.5$ mg/mL (6.12 mM)	Results in a clear solution.
10% DMSO, 90% Corn Oil	$\geq 2.5$ mg/mL (6.12 mM)	Results in a clear solution.

### Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing a stock solution of **Tyrosylleucine TFA**.



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Caption: Workflow for **Tyrosylleucine TFA** stock solution preparation.

## Detailed Protocol for a 10 mM DMSO Stock Solution

- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **Tyrosylleucine TFA**:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 408.37 \text{ g/mol} \times 1000 \text{ mg/g} = 4.0837 \text{ mg}$
- Weighing: Accurately weigh 4.08 mg of **Tyrosylleucine TFA** powder in a sterile microcentrifuge tube.
- Solubilization: Add 1 mL of high-purity DMSO to the tube.
- Mixing: Vortex the solution until the powder is completely dissolved. If necessary, gently warm the tube to 37°C or place it in an ultrasonic bath for a short period to aid dissolution.
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials to minimize freeze-thaw cycles.

## Storage and Stability

Proper storage is crucial to maintain the integrity of **Tyrosylleucine TFA** stock solutions.

Storage Temperature	Shelf Life (in DMSO)	Reference
-80°C	Up to 6 months	
-20°C	Up to 1 month	
4°C	Up to 2 weeks	

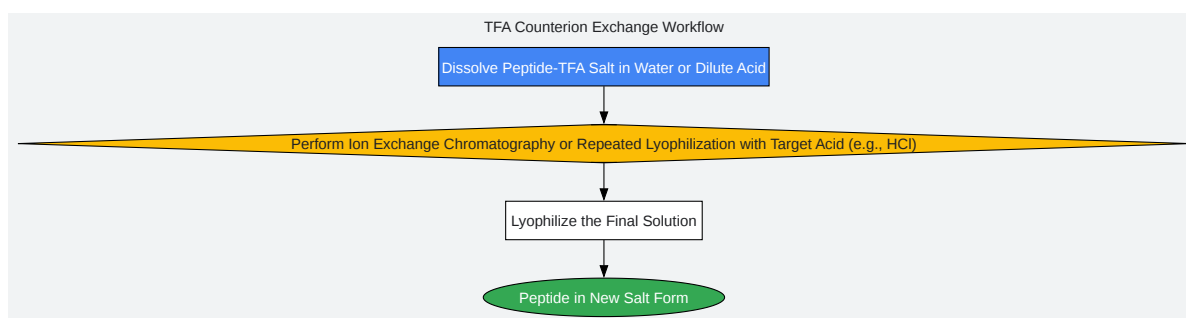
Note: It is strongly recommended to store solutions in tightly sealed vials to protect from moisture. Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.

## Considerations for Trifluoroacetate (TFA) Salt

The presence of TFA as a counterion is a result of its use in the synthesis and purification of peptides. While generally acceptable for many applications, TFA can interfere with certain biological assays. For sensitive applications, such as cell-based assays, researchers may need to consider exchanging the TFA salt for a more biocompatible counterion, such as acetate or hydrochloride.

## TFA Salt Exchange Workflow

The following diagram illustrates a general workflow for exchanging the TFA counterion.



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Caption: General workflow for TFA counterion exchange.

## Conclusion

This application note provides a comprehensive guide for the preparation of **Tyrosylleucine TFA** stock solutions. By following these protocols and considering the stability and storage

recommendations, researchers can ensure the consistent and effective use of this dipeptide in their studies. For applications sensitive to TFA, a counterion exchange should be considered.

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## References

- 1. Which salt form should I choose for my peptide? | AmbioPharm [[ambiopharm.com](http://ambiopharm.com)]
- 2. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]
- 3. Tyrosylleucine TFA[66852-01-5]COA [[dcchemicals.com](http://dcchemicals.com)]
- 4. [glpbio.com](http://glpbio.com) [[glpbio.com](http://glpbio.com)]
- 5. [targetmol.cn](http://targetmol.cn) [[targetmol.cn](http://targetmol.cn)]
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